

# handling and storage of isononyl alcohol

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## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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## Chemical Profile & Safe Handling

The table below summarizes the key identification and physicochemical properties of **Isononyl Alcohol** essential for risk assessment and experimental planning [1] [2] [3].

Property	Specification
CAS Number	2430-22-0 [4], 27458-94-2 [2] [3]
Molecular Formula	$C_9H_{20}O$ [1] [2] [3]
Molar Mass	144.25-144.26 $g \cdot mol^{-1}$ [1] [2]
Physical State	Clear liquid [4] [1]
Density	$\sim 0.83 g/cm^3$ (at 20°C) [1] [2]
Boiling Point	$\sim 194-215^\circ C$ [1] [3]
Flash Point	$\sim 80-98^\circ C$ [1] [3]
Water Solubility	Slightly soluble (245 mg/L at 20°C) [1] [2]
Vapor Pressure	$\sim 0.119 mmHg$ at 25°C [3]

## Handling & Storage Protocols

For safe laboratory work, adhere to these protocols:

- **Personal Protective Equipment (PPE):** Wear **chemical-impermeable gloves, tightly-fitting safety goggles, and fire-resistant, impervious clothing** [3]. Where ventilation is inadequate, use a **filter respirator for organic gases and vapors** [3].
- **Safe Handling:** Handle in a **well-ventilated place** and use **non-sparking tools** to prevent ignition from electrostatic discharge [3]. Avoid contact with skin, eyes, and the formation of mists or aerosols [3].
- **Storage Conditions:** Store in a **cool, dry, well-ventilated area** away from heat and ignition sources [4] [5]. Keep containers tightly closed [5].
- **Incompatibilities:** Separate from **strong oxidizers, inorganic acids, aldehydes, alkene oxides, and acid anhydrides**. Note that it can also react with rubber and PVC materials [3].

## Troubleshooting & FAQs

This section addresses common issues and questions that may arise in the laboratory.

### Q1: What should I do if Isononyl Alcohol comes into contact with my skin or eyes?

- **Skin Contact:** Immediately remove contaminated clothing and thoroughly wash the affected skin with plenty of water and soap [3].
- **Eye Contact:** Rinse the eyes cautiously with water for **several minutes**, removing contact lenses if possible. **Seek medical attention** promptly [3].

### Q2: What is the proper response to a spill?

- **Containment and Cleanup:** Avoid creating dust or vapors. Collect spilled liquid in sealable containers using inert absorbents like sand. Prevent the chemical from entering drains or the environment [3].
- **Personal Protection:** During cleanup, wear appropriate PPE, including gloves and eye protection. Ensure adequate ventilation and remove all potential ignition sources [3].

**Q3: How should waste Isononyl Alcohol be disposed of?** Dispose of **Isononyl Alcohol** as hazardous waste. The recommended method is removal to a **licensed chemical destruction plant** or by **controlled incineration**. Do not contaminate water, food, or feed during storage or disposal [3].

**Q4: What are the key flammability considerations for storage?** While its flash point is relatively high (~80°C), it is still a **combustible** liquid [3]. Store away from heat, sparks, and open flames [4] [5]. For bulk storage exceeding local quantity limits, a dedicated **flammable safety cabinet** may be required [5].

## Isononyl Alcohol Storage and Handling Workflow

The diagram below outlines the core logical workflow for safely storing and handling **Isononyl Alcohol** in a laboratory setting.

## Experimental Protocol Considerations

- **Ventilation:** Always handle the chemical in a fume hood or a well-ventilated laboratory to prevent the accumulation of vapors [4] [3].
- **Material Compatibility:** Select apparatus and containers made of compatible materials (e.g., specific plastics or glass). Avoid using seals or tubing made of rubber or PVC, as **Isononyl Alcohol** can react with them [3].
- **Documentation:** For regulatory compliance and safety, always maintain access to the full **Material Safety Data Sheet (MSDS/SDS)** for **Isononyl Alcohol** in your laboratory [4].

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## References

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4. | 2430-22-0 | Chemical Bull Pvt. Ltd. Isononyl Alcohol [chemicalbull.com]
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